

# Phenoxyacetaldehyde safety and handling precautions in the lab

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## Compound of Interest

Compound Name: *Phenoxyacetaldehyde*

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An In-depth Technical Guide to **Phenoxyacetaldehyde**: Safety and Handling in the Laboratory

## Introduction

**Phenoxyacetaldehyde** (CAS No. 2120-70-9) is an aldehyde used in the fragrance and chemical synthesis industries.<sup>[1]</sup> As with all aldehydes, it is a reactive chemical that requires careful handling to mitigate potential health and safety risks in a laboratory setting.<sup>[2]</sup> This guide provides comprehensive safety protocols and technical information for researchers, scientists, and drug development professionals to ensure the safe use, storage, and disposal of **phenoxyacetaldehyde**.

## Hazard Identification and Classification

**Phenoxyacetaldehyde** is classified as an irritant.<sup>[3]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on notifications to the European Chemicals Agency (ECHA).

### GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[3][4]</sup>
- H319: Causes serious eye irritation.<sup>[3]</sup>

### GHS Pictogram:

- (Warning)

Precautionary Statements (Summary): A comprehensive set of precautionary statements includes P264, P280, P302+P352, P305+P351+P338, P321, P332+P313, P337+P313, and P362.<sup>[4]</sup> These statements advise on washing hands and skin thoroughly after handling, wearing protective gloves and eye protection, and specific response procedures for skin and eye contact.<sup>[4]</sup>

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>	[3][5]
Molecular Weight	136.15 g/mol	[3][5]
Appearance	Colorless to pale yellow clear viscous liquid	[6][7]
Boiling Point	160-162 °C	[4]
Flash Point	85.00 °C (185.00 °F) to 90.00 °C (194.00 °F) TCC	[6][7]
Specific Gravity	1.120 to 1.141 @ 20/25 °C	[6][7]
Vapor Pressure	0.113 mmHg at 25°C	[4]
CAS Number	2120-70-9	[3]
EC Number	218-329-5	[3][4]

## Toxicological Profile

The toxicological data for **phenoxyacetaldehyde** has been evaluated by the Research Institute for Fragrance Materials (RIFM). Some endpoints were assessed using data from a read-across analog, phenylacetaldehyde (CAS # 122-78-1), due to structural similarity and reactivity.<sup>[5]</sup>

Toxicological Endpoint	Result/Value	Notes	Source(s)
Genotoxicity	Not genotoxic or mutagenic	Based on Ames test and in vitro micronucleus test.	<a href="#">[5]</a>
Repeated Dose Toxicity	NOAEL = 33.33 mg/kg/day	Derived from read-across analog.	<a href="#">[5]</a>
Reproductive Toxicity	NOAEL = 100 mg/kg/day	Derived from read-across analog.	<a href="#">[5]</a>
Skin Sensitization	NESIL = 590 µg/cm <sup>2</sup>	No skin irritation or sensitization observed at 6.2% in human tests.	<a href="#">[5]</a> <a href="#">[7]</a>
Phototoxicity	Not expected to be phototoxic/photoallergenic	Based on UV/Vis spectra.	<a href="#">[5]</a>
Local Respiratory Toxicity	Exposure is below the Threshold of Toxicological Concern (TTC)	TTC for a Cramer Class III material is 0.47 mg/day.	<a href="#">[5]</a>
Acute Oral Toxicity	LD50 > 5000 mg/kg (rat)		<a href="#">[7]</a>

## Exposure Controls and Personal Protective Equipment (PPE)

Controlling exposure is paramount. A combination of engineering controls, administrative practices, and appropriate PPE should be implemented.

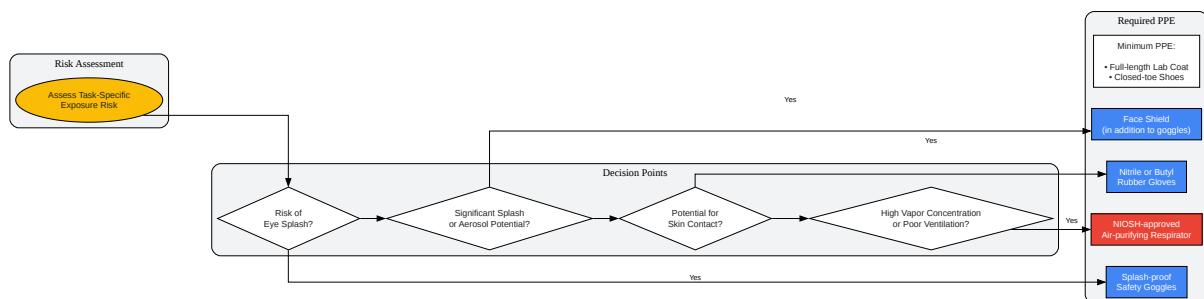
Engineering Controls:

- Ventilation: All work with **phenoxyacetaldehyde** should be conducted in a properly operating chemical fume hood to minimize inhalation of vapors.[2][8] Local exhaust ventilation is crucial for capturing vapors at the source.[8]
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[9][10]

#### Administrative Controls:

- Develop a Standard Operating Procedure (SOP) for handling **phenoxyacetaldehyde**.
- Restrict access to authorized and trained personnel only.
- Handle in accordance with good industrial hygiene and safety practices, washing hands before breaks and after handling the product.[10][11]

Personal Protective Equipment (PPE): The selection of PPE depends on the specific laboratory procedure and the potential for exposure.



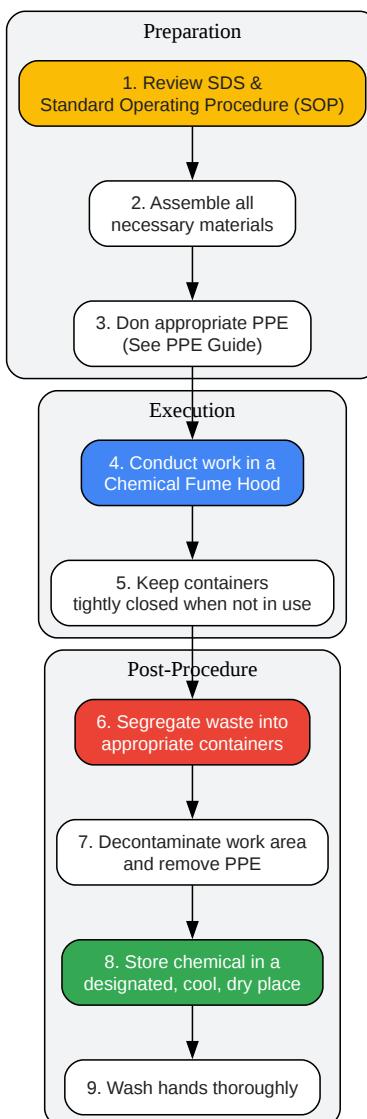
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Caption: PPE selection workflow based on task-specific risk assessment.

## Safe Handling and Storage

#### Handling:

- Review the Safety Data Sheet (SDS) before use.
- Avoid contact with skin, eyes, and clothing.[10]
- Avoid inhalation of vapor or mist.[10]
- Use only in a well-ventilated area, preferably a chemical fume hood.[12]
- Like other aldehydes, **phenoxyacetaldehyde** may be capable of forming explosive peroxides upon prolonged exposure to air.[12][13] It is prudent to date containers upon receipt and opening.[14]
- Use spark-proof tools and explosion-proof equipment if large quantities are being handled. [15]



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Caption: General workflow for safely handling chemicals in the laboratory.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[9][16]
- Keep away from heat, sparks, open flames, and other ignition sources.[12][16]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[13]

## First Aid Measures

Immediate action is required in case of exposure.

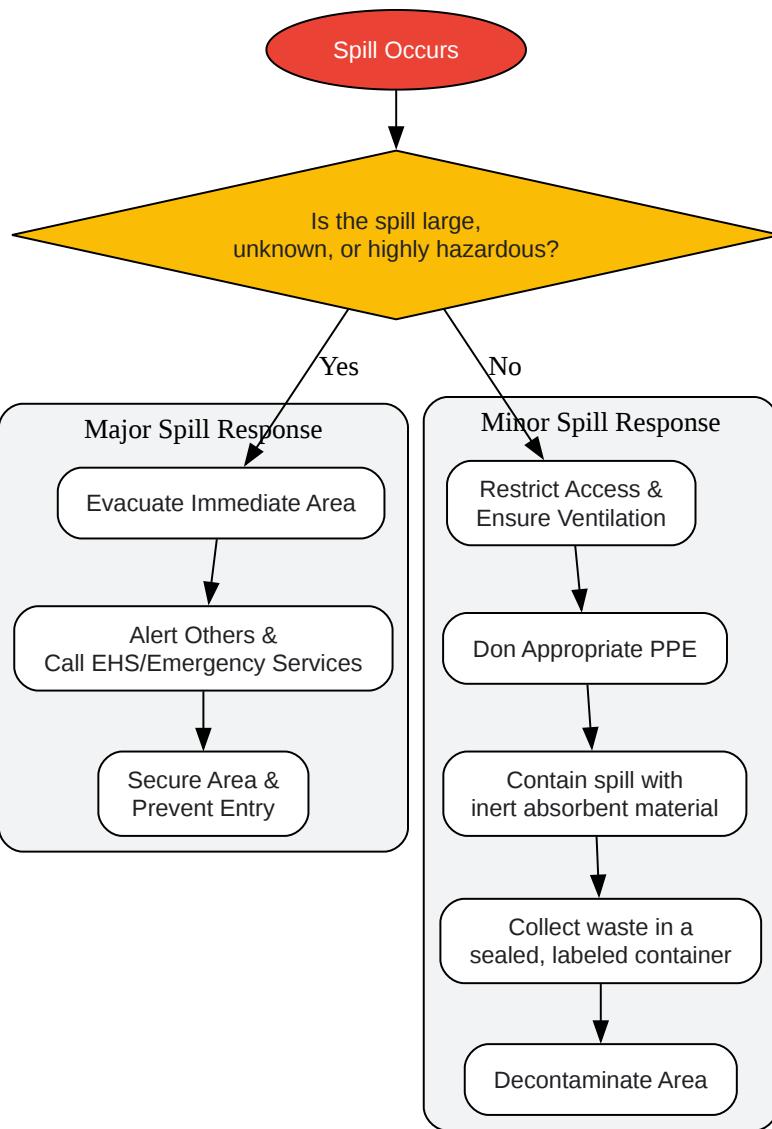
- Inhalation: Move the exposed person to fresh air at once.[17][18] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[15][17]
- Skin Contact: Immediately remove all contaminated clothing.[12] Promptly wash the contaminated skin with plenty of soap and water for at least 15 minutes.[2][17] Seek medical attention if irritation persists.[17]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[2][19] Remove contact lenses if present and easy to do.[12] Seek immediate medical attention from an ophthalmologist.[12][16]
- Ingestion: Do NOT induce vomiting.[20] Rinse mouth with water.[11] Never give anything by mouth to an unconscious person.[11] Seek immediate medical attention.[17]

## Accidental Release and Spill Response

Proper response to a spill is critical to prevent injury and further contamination.

- Minor Spill:
  - Ensure adequate ventilation and wear appropriate PPE (respirator, goggles, gloves, lab coat).[15]
  - Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. [13][15]
  - Collect the absorbed material into a suitable, labeled container for disposal.[11]
  - Clean the spill area thoroughly.
- Major Spill:
  - Evacuate the area immediately.[15]

- Alert others and notify the institutional Environmental Health and Safety (EHS) office.
- Shut off all ignition sources.[15]
- Prevent the spill from entering drains or waterways.[11][12]
- Only trained personnel with appropriate equipment should attempt to clean up a major spill.



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Caption: Decision tree for responding to a chemical spill in the laboratory.

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[\[11\]](#)[\[20\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream, as it may scatter and spread the fire.[\[20\]](#)
- Specific Hazards: The substance is combustible.[\[12\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[12\]](#)[\[15\]](#) Thermal decomposition can release irritating gases and vapors.[\[9\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing.[\[11\]](#)[\[12\]](#)

## Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions.[\[12\]](#)
- Possibility of Hazardous Reactions: Aldehydes can undergo violent polymerization when in contact with strong acids or trace metals.[\[13\]](#) As an ether, **phenoxyacetaldehyde** may form explosive peroxides if exposed to air over a prolonged period.[\[12\]](#) It is recommended to test for peroxides before distillation or if the material has been stored for over a year.[\[9\]](#)[\[12\]](#)
- Conditions to Avoid: Heat, flames, sparks, and exposure to air for extended periods.[\[12\]](#)
- Incompatible Materials: Strong oxidizing agents, strong acids, acid chlorides, anhydrides, and amines.[\[13\]](#)

## Cited Experimental Methodologies

The toxicological assessments cited in this guide rely on standardized experimental protocols. While full, step-by-step methodologies are proprietary or found within specific regulatory documents, the principles of the key tests are described below.

- Bacterial Reverse Mutation Assay (Ames Test - OECD TG 471): This test was used to evaluate the mutagenic potential of **phenoxyacetaldehyde**.[\[5\]](#) The methodology involves exposing specific strains of bacteria (e.g., *Salmonella typhimurium*), which have a pre-

existing mutation that prevents them from synthesizing an essential amino acid, to the test chemical. If the chemical is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow in a medium lacking that amino acid. The number of resulting colonies is compared to a control group to determine mutagenicity.[5]

- In Vitro Mammalian Cell Micronucleus Test (OECD TG 487): This assay was used to assess for clastogenic activity (damage to chromosomes).[5] The methodology involves treating cultured mammalian cells with **phenoxyacetaldehyde**. After treatment, the cells are examined for the presence of micronuclei, which are small, extra-nuclear bodies containing fragments of chromosomes or whole chromosomes that were not incorporated into the daughter nuclei during cell division. An increase in the frequency of micronucleated cells indicates clastogenic or aneuploid effects.[5]

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